An In-depth Technical Guide to the Magnetic Properties of Copper(I) Acetate

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Compound of Interest	
Compound Name:	Copper(I) acetate
Cat. No.:	B1201713

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Abstract

This technical guide provides a comprehensive overview of the magnetic properties of **copper(I) acetate** (Cu(I)OAc). It details the theoretical basis for its diamagnetism, stemming from its unique electronic configuration. This document also presents detailed experimental protocols for the synthesis of **copper(I) acetate** and the measurement of its magnetic susceptibility. Quantitative data, including an estimated molar magnetic susceptibility, is provided for reference. This guide is intended to be a valuable resource for researchers in chemistry, materials science, and pharmacology who are interested in the properties and applications of copper(I) compounds.

Introduction

Copper, a first-row transition metal, can exist in various oxidation states, with +1 (cuprous) and +2 (cupric) being the most common. The magnetic properties of copper compounds are intrinsically linked to their oxidation state and the corresponding electronic configuration of the copper ion. While copper(II) compounds, with their d^9 configuration and an unpaired electron, are typically paramagnetic, copper(I) compounds exhibit distinct magnetic behavior.

This guide focuses specifically on the magnetic properties of **copper(I) acetate**. The Cu(I) ion possesses a d^{10} electronic configuration, meaning all its d-orbitals are completely filled. Consequently, there are no unpaired electrons to interact with an external magnetic field,

leading to diamagnetic behavior.[1] This property makes **copper(I) acetate** a material of interest in various applications where the absence of magnetic interference is crucial.

Theoretical Background: The Diamagnetism of Copper(I) Acetate

The magnetic properties of a substance are determined by the behavior of its electrons in the presence of an external magnetic field. Diamagnetism is a fundamental property of all matter that results in the opposition to an applied magnetic field. In most materials, this effect is weak and overshadowed by other forms of magnetism, such as paramagnetism, which arises from the presence of unpaired electrons.

In the case of **copper(I) acetate**, the Cu^+ ion has an electronic configuration of $[Ar]3d^{10}$. With a completely filled d-orbital shell, there are no unpaired electrons. Therefore, the paramagnetic contribution to the magnetic susceptibility is zero. The only magnetic response is the weak diamagnetic repulsion, making the compound as a whole diamagnetic.[1]

Quantitative Magnetic Data

Direct experimental values for the magnetic susceptibility of **copper(I) acetate** are not readily available in the literature. However, an estimation can be made using Pascal's constants, which are empirically derived values for the diamagnetic contribution of individual atoms and bonds within a molecule.[2][3][4][5][6]

The molar diamagnetic susceptibility (χ_m) of **copper(I) acetate** (CH_3COOCu) can be calculated as follows:

$\chi_m = \chi(Cu^+) + \chi(CH_3COO^-)$

Using the tabulated Pascal's constants:

- $\chi(Cu^+) \approx -12.0 \times 10^{-6}$ cm³/mol

- $\chi(C) = -6.0 \times 10^{-6}$ cm³/mol

- $\chi(H) = -2.93 \times 10^{-6}$ cm³/mol

- χ(O, carboxyl) = -3.36 x 10^{-6} cm³/mol

The contribution from the acetate ion (CH_3COO^-) is calculated as: $\chi(CH_3COO^-)$ = 2 * χ(C) + 3 * χ(H) + 2 * χ(O) $\chi(CH_3COO^-)$ = 2 * (-6.0) + 3 * (-2.93) + 2 * (-3.36) $\chi(CH_3COO^-)$ = -12.0 - 8.79 - 6.72 = -27.51 x 10^{-6} cm³/mol

Therefore, the estimated molar magnetic susceptibility of **copper(I) acetate** is: χ_m ≈ -12.0 - 27.51 = -39.51 x 10^{-6} cm³/mol

This negative value is indicative of its diamagnetic nature.

Compound	Formula	Molar Mass (g/mol)	Magnetic Behavior	Estimated Molar Magnetic Susceptibility (χ_m) (cm³/mol)	Magnetic Moment (μ) (Bohr Magnetons)
Copper(I) Acetate	CH_3COOCu	122.59	Diamagnetic	-39.51 x 10^{-6}	0

Experimental Protocols

Synthesis of **Copper(I) Acetate**

This protocol describes the synthesis of **copper(I) acetate** from copper(II) acetate and copper metal.[1]

Materials:

- Anhydrous copper(II) acetate ($Cu(OAc)_2$)

- Copper metal powder or turnings

- Acetonitrile (CH_3CN), anhydrous

- Schlenk flask or similar inert atmosphere reaction vessel

- Magnetic stirrer and stir bar

- Heating mantle

- Inert gas supply (e.g., Argon or Nitrogen)

- Cannula or filter stick for filtration under inert atmosphere

- Schlenk filter frit

- Receiving Schlenk flask

Procedure:

- Set up the Schlenk flask under an inert atmosphere.

- Add anhydrous copper(II) acetate and an excess of copper metal to the flask.

- Add anhydrous acetonitrile to the flask to dissolve the reactants.

- Heat the mixture with stirring. The reaction progress is indicated by a color change from blue (Cu^{2+}) to colorless (Cu^{+}).

- Once the reaction is complete (the solution is colorless), allow the mixture to cool to room temperature.

- Filter the hot solution under an inert atmosphere using a cannula or filter stick to remove the excess copper metal and any unreacted starting material.

- The colorless filtrate contains the dissolved **copper(I) acetate**.

- To isolate the solid **copper(I) acetate**, the solvent can be removed under vacuum. The resulting solid should be stored under an inert atmosphere as it is sensitive to air and moisture.

Measurement of Magnetic Susceptibility using the Gouy Method

The Gouy method is a classical and effective technique for determining the magnetic susceptibility of a powdered solid. It measures the apparent change in mass of a sample when it is placed in a magnetic field.

Apparatus:

- Gouy balance (an analytical balance with a provision to suspend the sample between the poles of a magnet)

- Electromagnet with a power supply

- Gouy tube (a long, cylindrical sample tube)

- Calibrant with a known magnetic susceptibility (e.g., $HgCo(SCN)_4$)

- The synthesized **copper(I) acetate** powder

Procedure:

- Calibration:

  - Measure the mass of the empty Gouy tube with the magnet off (m_tube_off).

  - Measure the mass of the empty Gouy tube with the magnet on at a specific current (m_tube_on).

  - Fill the Gouy tube with the calibrant to a specific height and measure its mass with the magnet off (m_cal_off).

  - Measure the mass of the calibrant-filled tube with the magnet on at the same current (m_cal_on).

- Sample Measurement:

  - Empty and clean the Gouy tube.

  - Fill the tube with the powdered **copper(I) acetate** sample to the same height as the calibrant and measure its mass with the magnet off (m_sample_off).

- Measure the mass of the sample-filled tube with the magnet on at the same current (m_sample_on).

- Calculations:

  - The change in mass for the calibrant (Δm_cal) and the sample (Δm_sample) are calculated as:

    - Δm_cal = m_cal_on - m_cal_off

    - Δm_sample = m_sample_on - m_sample_off

  - The mass susceptibility of the sample (χ_g) can be calculated using the following formula:

    - χ_g_sample = χ_g_cal * (Δm_sample / m_sample) * (m_cal / Δm_cal) where m_sample and m_cal are the masses of the sample and calibrant, respectively.

  - The molar susceptibility (χ_m) is then calculated by multiplying the mass susceptibility by the molar mass of **copper(I) acetate**.
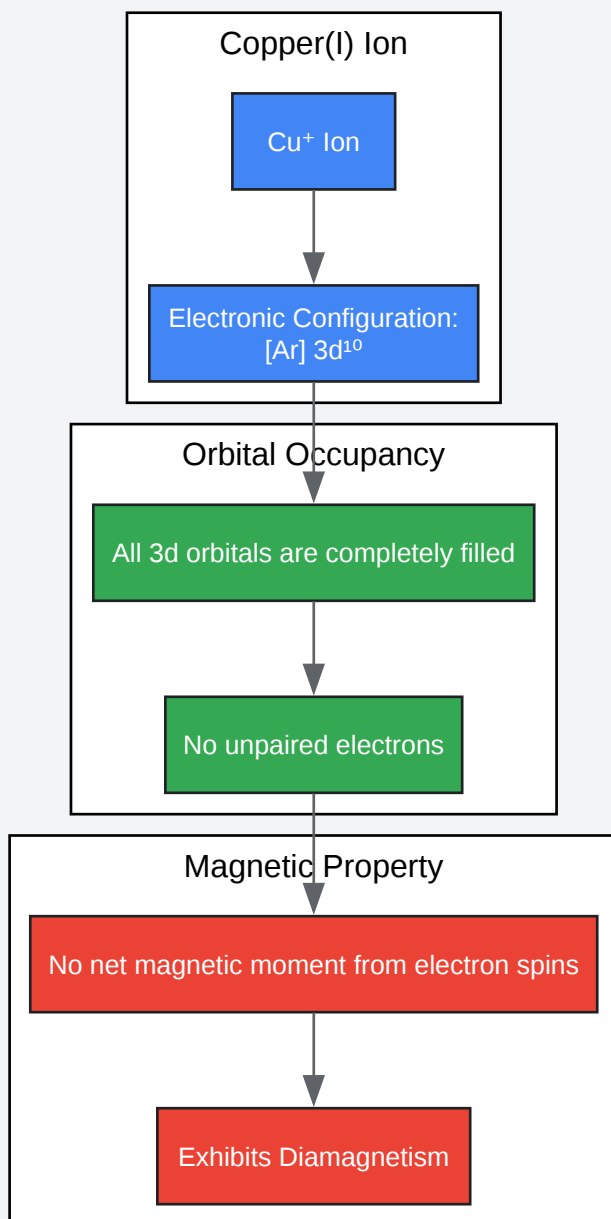
For a diamagnetic substance like **copper(I) acetate**, the sample will be repelled by the magnetic field, resulting in a negative apparent change in mass (Δm_sample will be negative).

Visualizations

Electronic Configuration and Diamagnetism of Copper(I)

The following diagram illustrates the relationship between the electronic configuration of the copper(I) ion and its resulting diamagnetic property.

Logical Flow of Diamagnetism in Copper(I) Acetate

Copper(I) Ion

Cu$^+$ Ion

Electronic Configuration: [Ar] 3d^{10}

Orbital Occupancy

All 3d orbitals are completely filled

No unpaired electrons

Magnetic Property

No net magnetic moment from electron spins

Exhibits Diamagnetism

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Caption: Electronic origin of diamagnetism in Cu(I) compounds.

Conclusion

Copper(I) acetate is a diamagnetic material due to the d¹⁰ electronic configuration of the copper(I) ion, which results in the absence of unpaired electrons. This technical guide has provided a theoretical foundation for this property, an estimated value for its molar magnetic susceptibility, and detailed experimental protocols for its synthesis and magnetic characterization. The information and procedures outlined herein are intended to serve as a practical resource for scientists and researchers working with copper(I) compounds in various fields, including catalysis, materials science, and drug development. The diamagnetic nature of **copper(I) acetate** is a key characteristic that should be considered in its potential applications.

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